

Physicochemical Properties of 2-Butylhexanoic Acid

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Compound of Interest

Compound Name: **2-Butylhexanoic acid**

Cat. No.: **B1217910**

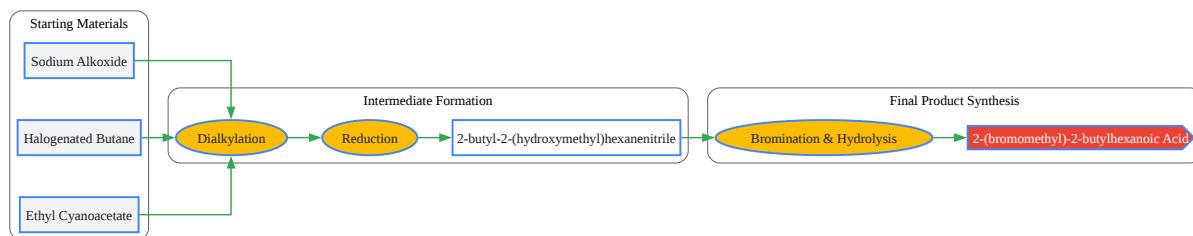
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A summary of the key physicochemical properties of **2-Butylhexanoic acid** is presented in the table below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
IUPAC Name	2-butylhexanoic acid	[2]
Synonyms	Dibutylacetic acid, Di-n-butylacetic acid	[2]
CAS Number	3115-28-4	[2]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[2]
Molecular Weight	172.26 g/mol	[2]
Exact Mass	172.146329876 Da	[2]
Topological Polar Surface Area	37.3 Å ²	[2]
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation	[2]

Synthesis of 2-(bromomethyl)-2-butylhexanoic Acid

The synthesis of **2-(bromomethyl)-2-butylhexanoic acid** is a critical process for its use as a pharmaceutical intermediate. An efficient, one-pot synthesis method has been developed that is suitable for industrial-scale production, avoiding the need for hazardous reagents and complex purification techniques like column chromatography.[1][3]



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Synthetic workflow for **2-(bromomethyl)-2-butylhexanoic acid**.

Detailed Experimental Protocol

The following protocol outlines a one-pot synthesis of **2-(bromomethyl)-2-butylhexanoic acid**.

Step 1: Dialkylation

- In a suitable reaction vessel, a sodium alkoxide solution is prepared in an anhydrous alcohol.
- Ethyl cyanoacetate is added dropwise to the alkoxide solution at room temperature.
- A halogenated butane (e.g., bromobutane) is then added, and the reaction mixture is stirred until the dialkylation is complete, which can be monitored by Thin Layer Chromatography (TLC).

Step 2: Reduction

- Without isolation of the dialkylated intermediate, a reducing agent is added to the reaction mixture.
- The reaction is maintained at a controlled temperature (e.g., not exceeding 60°C) until the reduction is complete, as indicated by TLC.[\[1\]](#)

Step 3: Bromination and Hydrolysis

- The crude 2-butyl-2-(hydroxymethyl)hexanenitrile is then subjected to bromination and hydrolysis.
- Hydrobromic acid (40% aqueous solution) and concentrated sulfuric acid are added to the intermediate in a three-necked flask.[\[1\]](#)
- The mixture is heated to approximately 130-135°C for several hours. The reaction progress is monitored by TLC.[\[1\]](#)

Purification

- Upon completion of the reaction, the mixture is cooled, and dichloromethane (DCM) and activated carbon are added.[\[1\]](#)
- The mixture is filtered, and the pH of the filtrate is adjusted to 3-5 using a saturated sodium carbonate solution.[\[1\]](#)
- The organic phase is separated, washed with water and brine, and then dried over anhydrous sodium sulfate.[\[1\]](#)
- The solvent is removed under reduced pressure to yield a crude product, which is then purified by recrystallization from petroleum ether to afford the final product as a white solid with high purity.[\[1\]](#)

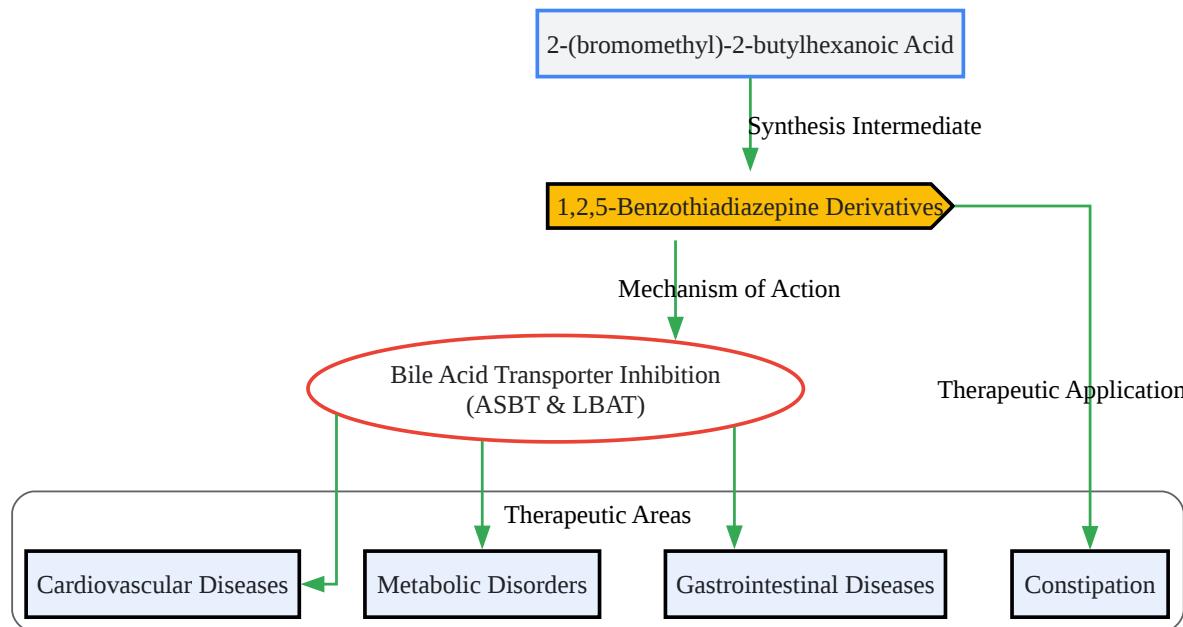
Characterization

The identity and purity of the synthesized **2-(bromomethyl)-2-butylhexanoic acid** are confirmed using various analytical techniques.

Analytical Technique	Purpose	Key Observations
¹ H NMR Spectroscopy	To confirm the molecular structure and proton environments.	The spectrum should show characteristic signals for the butyl and hexanoyl chains, as well as a singlet for the bromomethyl protons.
¹³ C NMR Spectroscopy	To confirm the carbon framework of the molecule.	The spectrum should be consistent with the expected number of carbon signals, including the carbonyl carbon of the carboxylic acid.
Infrared (IR) Spectroscopy	To identify the presence of key functional groups.	A strong absorption band corresponding to the C=O stretch of the carboxylic acid is expected.[3]
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern.	The mass spectrum should show a molecular ion peak consistent with the molecular weight of the compound.

Biological Activity and Applications

The primary application of **2-Butylhexanoic acid** and its derivatives is in drug development. **2-(bromomethyl)-2-butylhexanoic acid** is a key intermediate in the synthesis of 1,2,5-benzothiadiazepine derivatives. These compounds are potent modulators of bile acid transporters, such as the apical sodium-dependent bile acid transporter (ASBT) and the hepatic bile acid transporter (LBAT).[1] By inhibiting these transporters, these derivatives can modulate bile acid circulation, which has therapeutic implications for a variety of diseases.



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Application of 2-(bromomethyl)-2-butylhexanoic acid in drug development.

Conclusion

2-Butylhexanoic acid, and more specifically its derivative **2-(bromomethyl)-2-butylhexanoic acid**, represents a valuable and versatile building block in modern medicinal chemistry. The development of efficient and scalable synthetic routes has made it an attractive starting material for the synthesis of complex pharmaceutical agents. Its role as a key intermediate in the creation of bile acid modulators highlights its importance in the development of new treatments for a range of diseases. This technical guide provides a solid foundation for researchers and drug development professionals working with this compound, from its synthesis and purification to its characterization and application.

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